

Crystal Structure of Ceftriaxone Sodium Hemiheptahydrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceftriaxone sodium hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of Ceftriaxone sodium hemiheptahydrate, a third-generation cephalosporin antibiotic. The document summarizes key crystallographic data, details experimental methodologies for its characterization, and presents visualizations of analytical workflows. This information is crucial for understanding the solid-state properties of this important active pharmaceutical ingredient, which can influence its stability, solubility, and bioavailability.

Crystallographic Data

The crystal structure of Ceftriaxone sodium hemiheptahydrate has been determined using synchrotron X-ray powder diffraction data.^{[1][2][3]} The compound crystallizes in the monoclinic space group C2.^{[1][2][3]} A summary of the crystallographic data is presented in Table 1.

Table 1: Crystallographic Data for Ceftriaxone Sodium Hemiheptahydrate

Parameter	Value
Chemical Formula	$C_{18}H_{16}N_8O_7S_3Na_2(H_2O)_{3.5}$
Crystal System	Monoclinic
Space Group	C2 (#5)
a (Å)	30.56492(16)
b (Å)	4.75264(2)
c (Å)	18.54978(16)
β (°)	90.3545(6)
Volume (Å ³)	2694.562(21)
Z	4

Data sourced from Gonzalez et al., 2020.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The crystal structure is characterized by alternating layers of sodium/oxygen and organic components arranged perpendicular to the c-axis.[\[1\]](#)[\[2\]](#) Both sodium ions exhibit a five-coordinate, trigonal bipyramidal geometry.[\[1\]](#)[\[2\]](#) The structure is further stabilized by an extensive network of hydrogen bonds, including O–H⋯O interactions involving water molecules and the ionized parts of the anion, as well as C–H⋯S, C–H⋯N, and C–H⋯O hydrogen bonds.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Synchrotron X-ray Powder Diffraction (XRPD)

The determination of the crystal structure of Ceftriaxone sodium hemiheptahydrate was achieved through high-resolution synchrotron X-ray powder diffraction.

Methodology:

- **Sample Preparation:** A polycrystalline sample of Ceftriaxone sodium hemiheptahydrate was loaded into a capillary.

- **Data Collection:** Synchrotron XRPD data were collected. The use of a rotated capillary specimen was noted to have a significant preferred orientation.[3]
- **Structure Solution and Refinement:** The crystal structure was solved and refined using the Rietveld method. The refinement included a fourth-order spherical harmonics model to account for preferred orientation.[3] The structure was further optimized using density functional theory (DFT) techniques.[1][2] The final Rietveld plot showed a good fit between the observed and calculated patterns.[1]

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermal analysis provides insights into the dehydration and decomposition processes of Ceftriaxone sodium hemiheptahydrate.

Methodology:

- **Instrumentation:** Thermogravimetric analysis was performed using a TG-DTG system, such as the Netzsch TG209.[4]
- **Sample Preparation:** A small amount of the powdered sample (e.g., ~5 mg) is placed in an alumina crucible.[4]
- **Experimental Conditions:** The analysis is typically conducted under a dynamic inert atmosphere, such as dry nitrogen, with a constant flow rate (e.g., 18 mL/min).[4] A linear heating rate (e.g., 10 °C/min) is applied over a specified temperature range (e.g., ambient to 200 °C).[4]
- **Data Analysis:** The mass loss as a function of temperature (TG curve) and its derivative (DTG curve) are recorded. These curves reveal the temperatures and number of steps involved in the dehydration process.

Studies on the non-isothermal dehydration of Ceftriaxone disodium hemiheptahydrate show that the process occurs in two distinct steps.[4] The results are summarized in Table 2.

Table 2: Dehydration Steps of Ceftriaxone Sodium Hemiheptahydrate

Dehydration Step	Temperature Range (°C)	Mass Loss (mol H ₂ O)
1	30 - 80	2.5
2	80 - 190	1.0

Data sourced from a study on the non-isothermal dehydration kinetics.[\[4\]](#)[\[5\]](#)

Spectroscopic Analysis

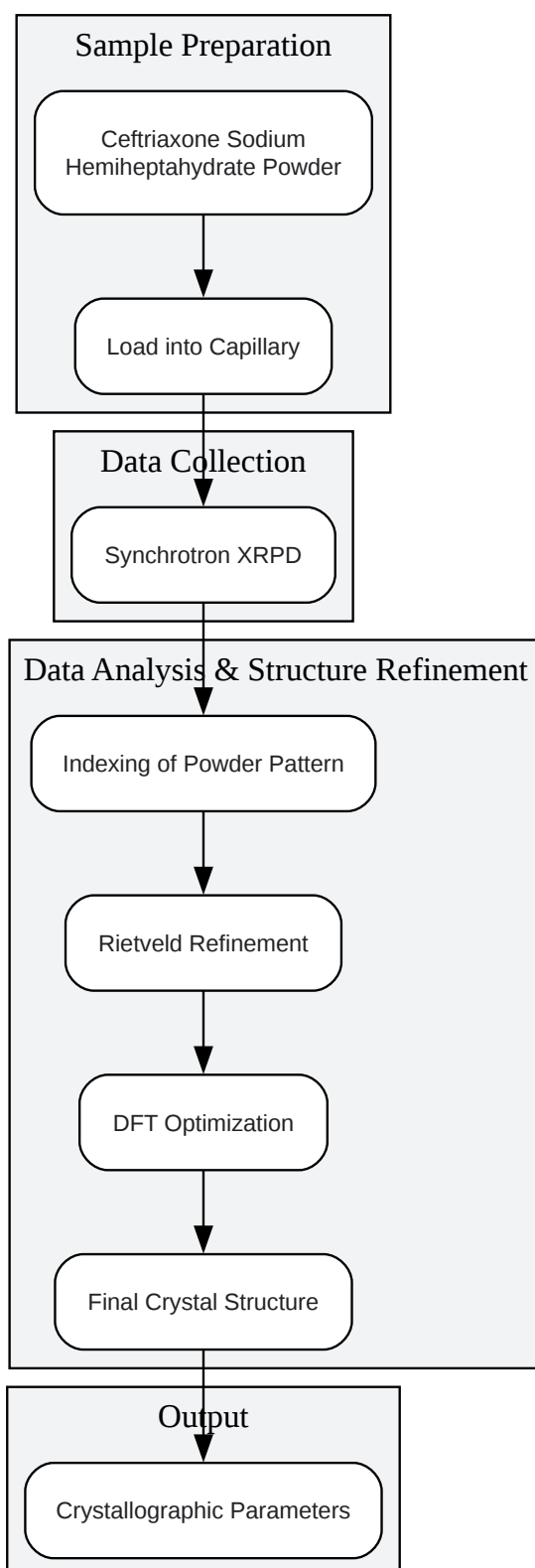
Spectroscopic techniques are essential for the qualitative and quantitative analysis of Ceftriaxone sodium.

- **UV-Visible Spectroscopy:** An aqueous solution of Ceftriaxone sodium exhibits a maximum absorbance (λ_{max}) at 241 nm.[\[6\]](#) This method can be used for quantitative analysis, with Beer's law being obeyed in a concentration range of 5–50 $\mu\text{g/mL}$.[\[6\]](#)
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR spectroscopy is used to identify the functional groups present in the molecule and to study intermolecular interactions, such as hydrogen bonding.
- **Raman Spectroscopy:** Raman spectroscopy is a valuable tool for identifying different solid-state forms of a drug and can be used to detect and identify precipitates, such as ceftriaxone calcium, even at microscopic levels.[\[2\]](#)

Visualizations

Experimental Workflow for Crystal Structure Determination

The following diagram illustrates the workflow for the crystal structure analysis of Ceftriaxone sodium hemiheptahydrate.

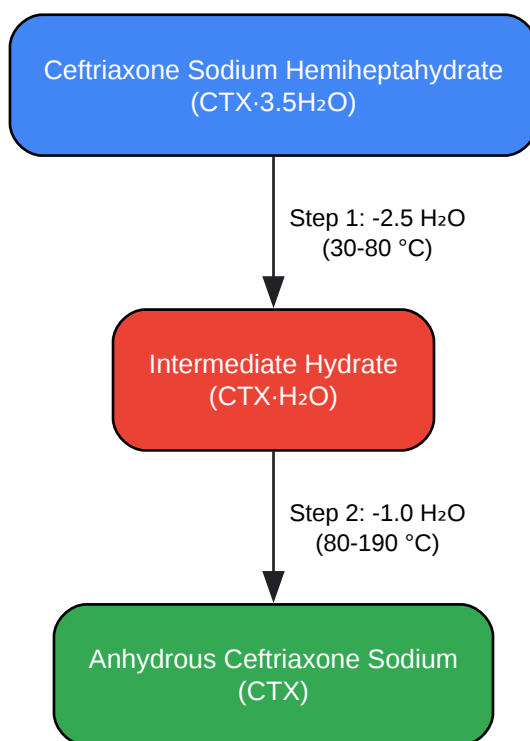


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Caption: Workflow for Crystal Structure Determination.

Thermal Dehydration Pathway

The following diagram illustrates the two-step dehydration process of Ceftriaxone sodium hemiheptahydrate as determined by thermogravimetric analysis.



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Caption: Thermal Dehydration Pathway of Ceftriaxone Sodium Hemiheptahydrate.

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